

A Comparative Guide to Validating Proton Transfer: The Power of Hirshfeld Surface Analysis

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Compound of Interest

Compound Name: *Octane-1,8-diamine;2,4,6-trinitrophenol*

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For researchers, scientists, and drug development professionals, unequivocally determining the location of a proton in a crystal structure is paramount. It dictates the fundamental nature of intermolecular interactions, influencing critical properties like solubility, stability, and bioavailability. While traditional crystallographic techniques provide a foundational understanding, Hirshfeld surface analysis has emerged as a powerful and visually intuitive tool for validating proton transfer events with a high degree of confidence.

This guide provides an in-depth comparison of Hirshfeld surface analysis with other methods, offering supporting experimental insights and a clear, step-by-step workflow for its application. As Senior Application Scientists, our goal is to not only present a protocol but to explain the "why" behind each step, ensuring a robust and self-validating approach to your research.

The Challenge: Pinpointing the Proton

Identifying whether a hydrogen atom is covalently bonded to a donor atom or has been transferred to an acceptor atom, forming an ionic pair, can be a significant challenge.

Traditional X-ray diffraction techniques can be ambiguous, especially when dealing with weak hydrogen bonds or when the proton is located between two electronegative atoms. This ambiguity can have profound implications, particularly in the pharmaceutical industry, where the distinction between a co-crystal and a salt is a critical regulatory and intellectual property consideration.[1]

Hirshfeld Surface Analysis: A Window into Intermolecular Interactions

Hirshfeld surface analysis offers a unique and powerful solution to this challenge. It provides a visual and quantitative method for exploring intermolecular interactions within a crystal lattice.

[2] The Hirshfeld surface itself is a three-dimensional boundary that partitions the space in a crystal into regions belonging to individual molecules.[3] By mapping various properties onto this surface, we can gain unprecedented insights into the nature and strength of intermolecular contacts.

Key Concepts in Hirshfeld Surface Analysis:

- **d_{norm} (Normalized Contact Distance):** This is a key parameter mapped onto the Hirshfeld surface. It is derived from d_i (the distance from the surface to the nearest nucleus inside the surface) and d_e (the distance from the surface to the nearest nucleus outside the surface), normalized by the van der Waals radii of the respective atoms.[4][5]
 - **Red spots (d_{norm} < 0):** Indicate intermolecular contacts that are shorter than the sum of the van der Waals radii, suggesting strong interactions like hydrogen bonds.[4][6]
 - **White areas (d_{norm} = 0):** Represent contacts at the van der Waals separation.[4][6]
 - **Blue regions (d_{norm} > 0):** Signify contacts that are longer than the van der Waals radii.[4][6]
- **Fingerprint Plots:** These are two-dimensional histograms that summarize the intermolecular contacts over the entire Hirshfeld surface.[7] They plot d_i against d_e, providing a unique "fingerprint" for each crystal structure.[7] Specific patterns and features within the fingerprint plot can be correlated with different types of intermolecular interactions.[7][8] For instance,

sharp, distinct spikes often correspond to strong, directional interactions like hydrogen bonds.

A Comparative Look: Hirshfeld vs. Other Techniques

To truly appreciate the value of Hirshfeld surface analysis, it's essential to compare it with other methods used to probe proton transfer.

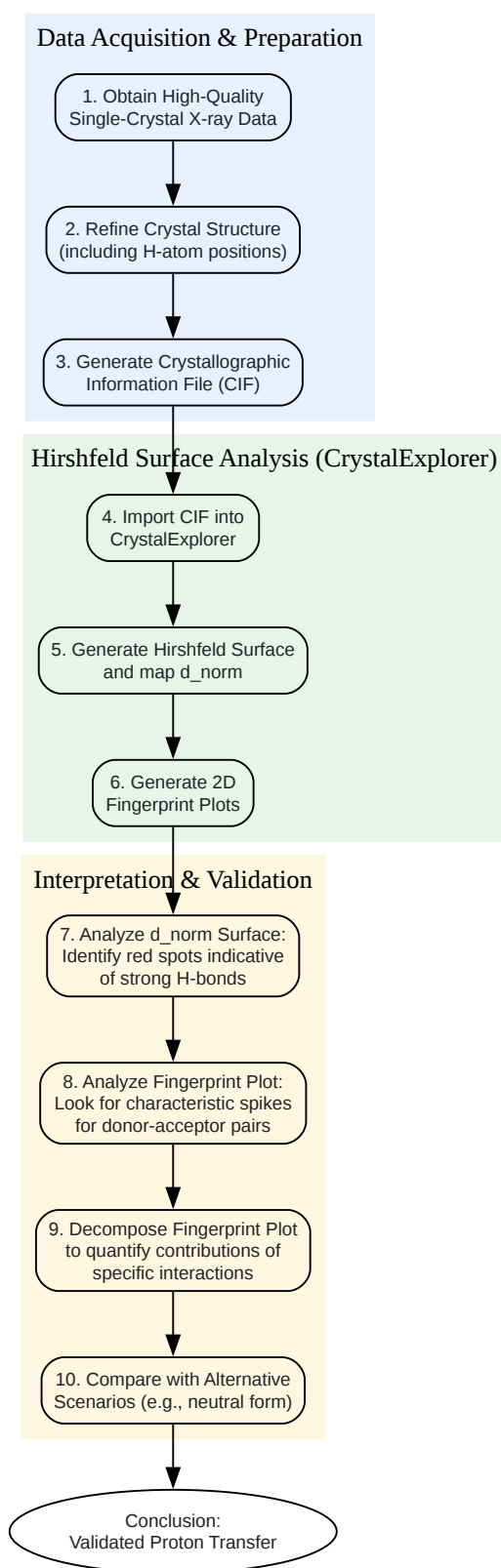
Technique	Advantages	Limitations
Single-Crystal X-ray Diffraction (XRD)	Provides fundamental atomic coordinates and bond lengths.	Can be ambiguous in locating hydrogen atoms, especially in the presence of heavy atoms or disorder.[9]
Solid-State Nuclear Magnetic Resonance (ssNMR)	Highly sensitive to the local chemical environment of nuclei, providing clear evidence of protonation states. [9]	Can be complex to interpret and may require isotopic labeling.
X-ray Photoelectron Spectroscopy (XPS)	Can distinguish between hydrogen-bonded and protonated species by probing core-level binding energies.[1] [9]	Surface-sensitive technique; may not be representative of the bulk crystal.
Hirshfeld Surface Analysis	Visually intuitive, provides a comprehensive overview of all intermolecular interactions, and can be readily performed using crystallographic data.[4] [10]	Primarily a visualization and analysis tool based on the input crystal structure; does not independently determine proton positions.[5]

Validating Proton Transfer: A Step-by-Step Workflow using Hirshfeld Surface Analysis

The following protocol outlines a self-validating workflow for using Hirshfeld surface analysis to confirm proton transfer. This process leverages the freely available software, CrystalExplorer.

[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental and Computational Workflow



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Caption: Workflow for validating proton transfer using Hirshfeld surface analysis.

Detailed Protocol:

- Obtain High-Quality Single-Crystal X-ray Data: The accuracy of Hirshfeld surface analysis is fundamentally dependent on the quality of the input crystallographic data. High-resolution data is crucial for the precise location of all atoms, including hydrogens.
- Refine Crystal Structure: Careful refinement of the crystal structure is essential. Special attention should be paid to the positions of hydrogen atoms. If possible, locating hydrogen atoms from the difference Fourier map is preferred.
- Generate Crystallographic Information File (CIF): The refined crystal structure should be saved in the CIF format, which is the standard input for CrystalExplorer.[\[10\]](#)
- Import CIF into CrystalExplorer: Open the CIF file in the CrystalExplorer software.[\[14\]](#)[\[15\]](#)
- Generate Hirshfeld Surface and Map d_{norm} :
 - Select the molecule of interest.
 - From the "Surfaces" menu, generate the Hirshfeld surface.
 - Map the d_{norm} property onto the surface. This will generate a color-coded surface where red spots highlight close contacts.[\[4\]](#)
- Generate 2D Fingerprint Plots:
 - With the Hirshfeld surface generated, navigate to the "Fingerprint" tab.
 - This will display the 2D fingerprint plot, a powerful visualization of all intermolecular interactions.[\[7\]](#)
- Analyze d_{norm} Surface: Visually inspect the d_{norm} surface. In a proton transfer scenario, you would expect to see a prominent red spot between the protonated acceptor atom (e.g., N^+) and the deprotonated donor atom (e.g., O^-).[\[16\]](#) The intensity and size of the red spot provide a qualitative measure of the interaction strength.[\[4\]](#)
- Analyze Fingerprint Plot: Examine the overall fingerprint plot. The presence of sharp, well-defined "spikes" is characteristic of strong, directional interactions like $\text{N}^+\cdots\text{H}\cdots\text{O}^-$ hydrogen

bonds. The positions of these spikes on the plot (the d_i and d_e values) correspond to the distances of these close contacts.

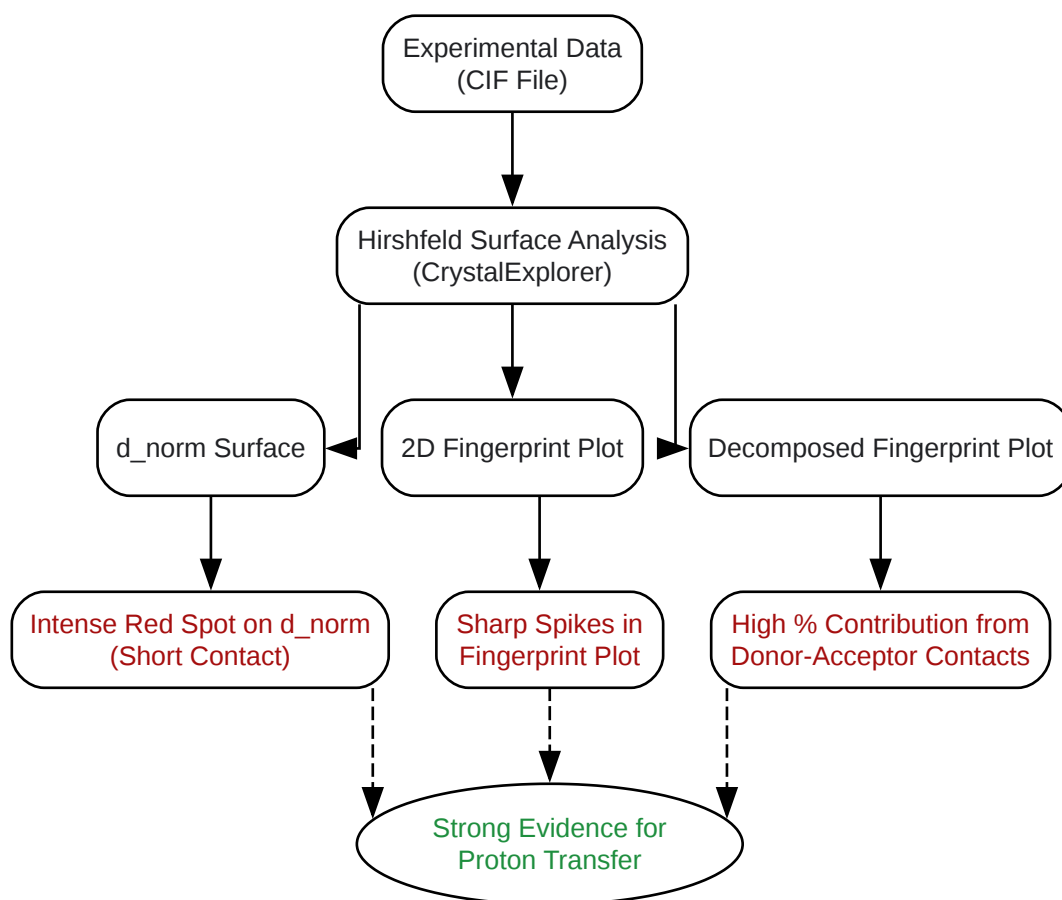
- **Decompose Fingerprint Plot:** A key feature of CrystalExplorer is the ability to "decompose" the fingerprint plot into contributions from specific atom pairs (e.g., $N\cdots H$, $O\cdots H$).^[17] This allows for a quantitative analysis of the intermolecular interactions. For a proton transfer complex, a significant percentage of the Hirshfeld surface should be attributed to the $N\cdots H$ and $O\cdots H$ contacts.
- **Compare with Alternative Scenarios:** To build a robust case for proton transfer, it is often insightful to model the alternative scenario (i.e., the neutral, non-proton-transferred state). By comparing the theoretical Hirshfeld surface and fingerprint plot of the neutral form with the experimental data, the differences can provide compelling evidence for the occurrence of proton transfer.

Case Study: Differentiating a Salt from a Co-crystal

Consider a complex formed between a carboxylic acid and an amine. The critical question is whether the acidic proton has transferred to the amine, forming a salt ($R\text{-COO}^- \text{H}_3\text{N}^+\text{-R}'$), or remains with the carboxylic acid, forming a co-crystal ($R\text{-COOH}\cdots\text{H}_2\text{N-R}'$).

Feature	Salt (Proton Transfer)	Co-crystal (No Proton Transfer)
d_{norm} Surface	Intense red spot between the carboxylate oxygen and the ammonium hydrogen.	Weaker red or white region between the carboxylic acid hydrogen and the amine nitrogen.
Fingerprint Plot	Sharp, prominent spikes corresponding to the $N^+\text{-H}\cdots\text{O}^-$ interaction.	Broader, less defined features for the $\text{O-H}\cdots\text{N}$ interaction.
Decomposed Fingerprint	High percentage contribution from $\text{O}\cdots\text{H}$ and $\text{N}\cdots\text{H}$ contacts.	Lower percentage contribution from $\text{O}\cdots\text{H}$ and $\text{N}\cdots\text{H}$ contacts, with a more significant contribution from other interactions.

Logical Framework for Interpretation



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Caption: Logical flow for interpreting Hirshfeld surface analysis results for proton transfer.

Conclusion

Hirshfeld surface analysis provides a visually rich and quantitatively informative method for validating proton transfer in molecular crystals.[4][10] Its ability to provide a holistic view of intermolecular interactions makes it an invaluable tool for researchers in solid-state chemistry and drug development. By following a systematic and self-validating workflow, scientists can confidently characterize the nature of their crystalline materials, leading to a deeper understanding of their properties and behavior. While no single technique is infallible, the integration of Hirshfeld surface analysis into the standard characterization toolkit offers a significant step forward in the unambiguous determination of proton transfer events.

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